

Trisodium HEDTA: A Comprehensive Technical Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Trisodium HEDTA

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This in-depth guide provides essential safety and handling information for **Trisodium HEDTA** (Trisodium N-(2-hydroxyethyl)ethylenediamine-N,N',N'-triacetate) in a laboratory setting. The following sections detail the toxicological properties, handling procedures, and emergency protocols necessary for the safe use of this compound. All quantitative data is presented in structured tables for clarity and ease of comparison, and key experimental workflows are visualized using diagrams.

Chemical and Physical Properties

Trisodium HEDTA is a chelating agent that forms stable complexes with metal ions.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference
CAS Number	139-89-9	[3] [4] [5] [6] [7] [8]
Molecular Formula	C ₁₀ H ₁₅ N ₂ Na ₃ O ₇	[4]
Molecular Weight	344.20 g/mol	[4]
Appearance	White crystalline powder or clear light yellow liquid	[1] [3]
Odor	Odorless or slight ammonia odor	[1] [3]
Solubility	Soluble in water	[1] [8]
pH	7 - 9 (in solution)	[1]
Melting Point	288 °C (hydrate)	[4]
Boiling Point	106.0 °C (for a 40% solution)	[3]
Decomposition Temperature	> 107 °C (water loss)	[3]

Toxicological Data

The toxicological profile of **Trisodium HEDTA** is crucial for assessing potential health hazards in a laboratory environment. The available data, primarily from animal studies, is summarized below.

Acute Toxicity

Endpoint	Value	Species	Exposure Route	Reference
LD ₅₀ (Oral)	10080 mg/kg	Rat	Oral	[3]
LC ₅₀ (Inhalation)	No mortalities at saturated vapor (40% solution) for 8 hours at 20°C	Rat	Inhalation	[3]
Dermal Toxicity	Not available	-	Dermal	[3]

Irritation and Sensitization

Endpoint	Observation	Species	Reference
Skin Irritation	Moderately irritating (Primary Irritation Index = 2.2 for a 41.3% solution)	Rabbit	[3]
Eye Irritation	Irritating (for a 41.2% solution)	Rabbit	[3]

Carcinogenicity and Genotoxicity

- Carcinogenicity: **Trisodium HEDTA** is not classified as a carcinogen by IARC, NTP, ACGIH, or OSHA.[3] However, it should be noted that nitrilotriacetic acid (NTA) and its salts, which may be present as an impurity, are considered "possibly carcinogenic to humans" (Group 2B) by IARC.[3]
- Genotoxicity: Studies on the broader class of chelating agents, including EDTA, have shown them to be weakly genotoxic.[9]

Experimental Protocols for Safety Assessment

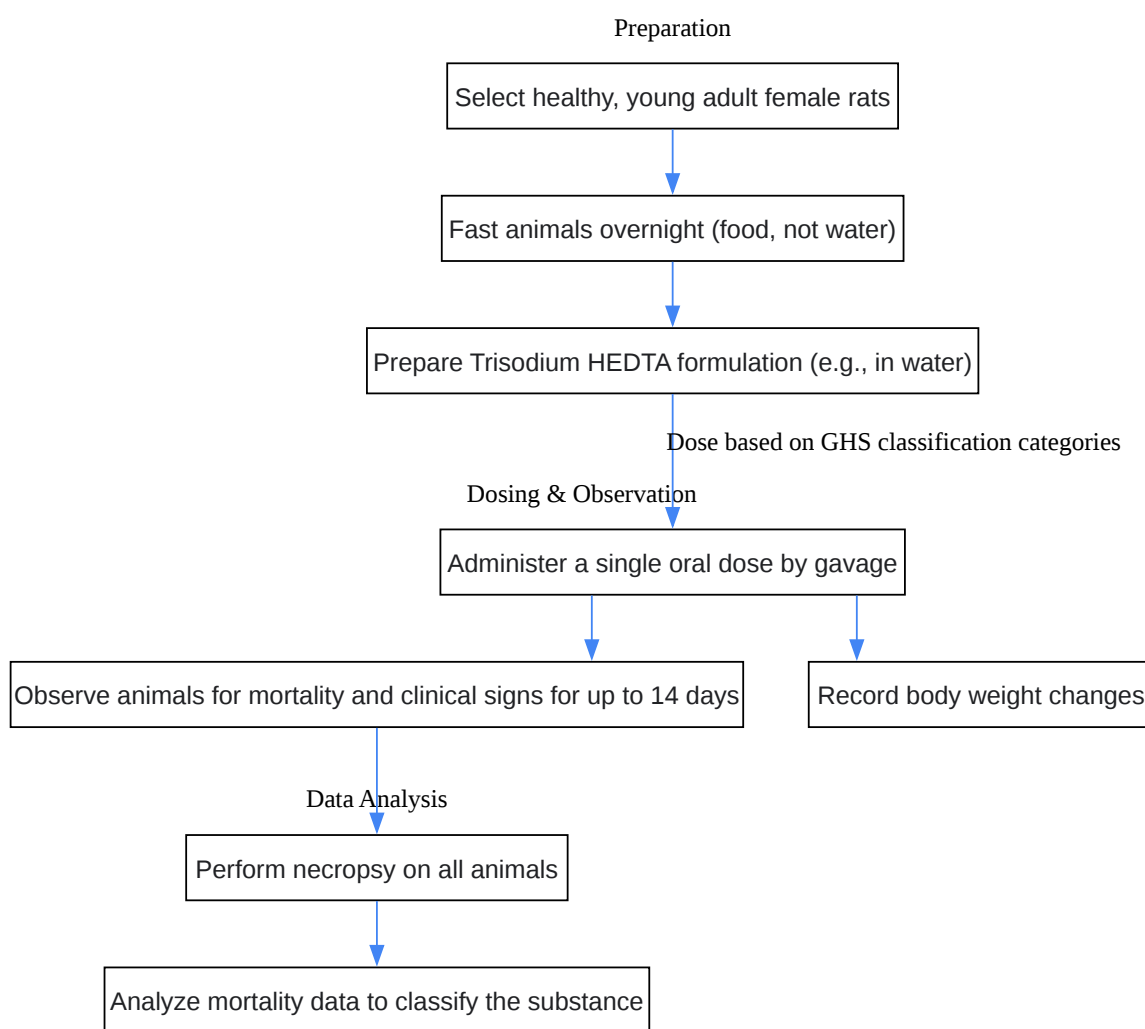
While specific experimental protocols for **Trisodium HEDTA** are not readily available in the public domain, standardized guidelines from the Organisation for Economic Co-operation and

Development (OECD) are used to assess the safety of chemicals. Below are detailed methodologies for key toxicological endpoints.

Acute Oral Toxicity Testing (Based on OECD Guidelines)

Acute oral toxicity data is essential for classifying a substance's potential hazard. Several OECD guidelines (TG 420, 423, and 425) exist for this purpose, aiming to determine the LD₅₀ (the dose lethal to 50% of the test population) while minimizing animal use.[\[10\]](#)[\[11\]](#)

Experimental Workflow for Acute Oral Toxicity (OECD TG 423: Acute Toxic Class Method)



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Caption: Workflow for OECD TG 423 Acute Oral Toxicity Study.

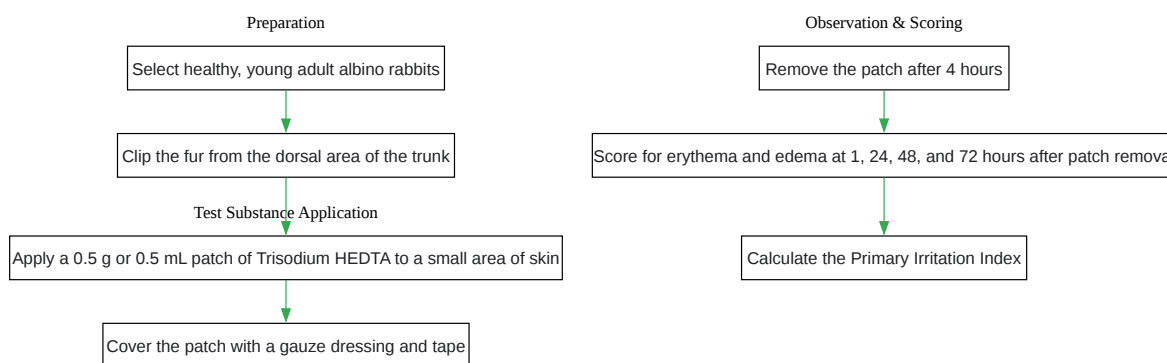
Methodology:

- **Animal Selection:** Healthy, young adult, nulliparous, and non-pregnant female rats are typically used.[\[10\]](#)
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with a 12-hour light/dark cycle and access to conventional laboratory diets and drinking water.[\[10\]](#)
- **Dose Preparation:** The test substance is typically dissolved in an aqueous vehicle. If not, an oil (e.g., corn oil) may be considered.[\[12\]](#)
- **Administration:** A single dose is administered by oral gavage. The volume should generally not exceed 1 mL/100 g of body weight for rodents.[\[12\]](#)
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[\[13\]](#)
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the study.
- **Classification:** The substance is classified based on the number of mortalities observed at specific dose levels.

Skin Irritation Testing (Based on OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation.

Experimental Workflow for Skin Irritation Study



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Caption: General workflow for an in vivo skin irritation study.

Methodology:

- Animal Selection: Healthy young adult albino rabbits are used.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A small amount (0.5 g or 0.5 mL) of the test substance is applied to a small area of skin and covered with a gauze patch.
- Exposure: The patch remains in place for 4 hours.
- Observation: After patch removal, the skin is observed and scored for erythema (redness) and edema (swelling) at specific time points (1, 24, 48, and 72 hours).

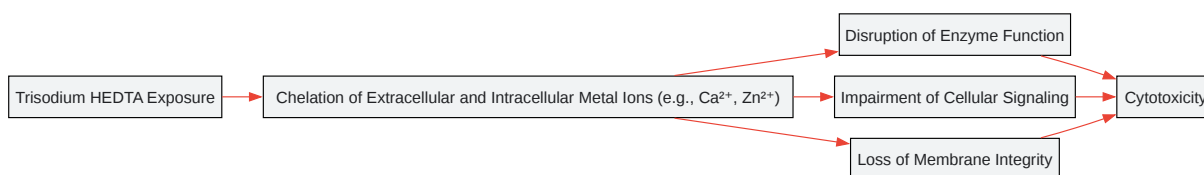
- **Classification:** The substance is classified based on the severity and reversibility of the observed skin reactions.

Signaling Pathways and Mechanism of Toxicity

Specific signaling pathways for **Trisodium HEDTA** toxicity are not well-documented in publicly available literature. However, its primary mechanism of action is as a chelating agent. This property can be linked to its toxicological effects:

- **Disruption of Metal-Dependent Processes:** By binding to and sequestering essential metal ions (e.g., calcium, zinc, magnesium), **Trisodium HEDTA** can interfere with numerous biological processes that rely on these metals as cofactors for enzymes or for maintaining cellular structure and signaling.[14]
- **Cellular Damage:** At high concentrations, the chelation of essential cations can disrupt cell membrane integrity and lead to cytotoxicity.[9]

Logical Relationship of Chelation to Potential Toxicity



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Caption: Postulated mechanism of **Trisodium HEDTA**-induced cytotoxicity.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **Trisodium HEDTA** in the laboratory.

Engineering Controls

- Work in a well-ventilated area. Use a chemical fume hood if there is a risk of generating dusts, aerosols, or vapors.
- Ensure safety showers and eyewash stations are readily accessible.[\[15\]](#)[\[16\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specification	Reference
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.	[4] [6] [7] [15]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.	[4] [6] [7] [15]
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary depending on the scale of work.	[6] [15]
Respiratory Protection	A NIOSH-approved respirator may be required if ventilation is inadequate or if dusts are generated.	[4] [15]

Hygiene Practices

- Wash hands thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[7\]](#)
- Remove contaminated clothing and wash it before reuse.[\[3\]](#)[\[6\]](#)

Storage and Stability

Proper storage is essential to maintain the integrity of **Trisodium HEDTA** and prevent hazardous reactions.

Parameter	Guideline	Reference
Storage Conditions	Store in a cool, dry, well-ventilated area in a tightly closed container.	[3] [7] [15]
Incompatible Materials	Strong oxidizing agents. Avoid contact with aluminum, copper, copper alloys, nickel, and zinc.	[3] [4]
Stability	Stable under normal ambient temperatures and pressures.	[3]
Hazardous Decomposition Products	Under fire conditions, may produce carbon oxides (CO, CO ₂), nitrogen oxides, and water vapor.	[3]
Hazardous Polymerization	Not expected to occur.	[3]

First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures	Reference
Inhalation	Remove the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.	[3] [5] [15]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	[3] [5] [6] [15]
Eye Contact	Immediately flush eyes with large quantities of running water for a minimum of 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[3] [6] [15]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek medical attention.	[15]

Spill and Disposal Procedures

- Spills: For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal. For liquid spills, absorb with an inert material.[\[17\]](#)[\[18\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[\[7\]](#)

This guide is intended to provide comprehensive safety and handling information for **Trisodium HEDTA** in a laboratory setting. It is imperative that all personnel handling this chemical are thoroughly trained in these procedures and have access to the appropriate safety equipment. Always consult the most recent Safety Data Sheet (SDS) for the specific product in use before beginning any work.

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